

NHS-PEG4-(m-PEG4)3-ester structure and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **NHS-PEG4-(m-PEG4)3-ester**

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A Technical Guide to **NHS-PEG4-(m-PEG4)3-ester**: Structure, Molecular Weight, and Applications in Bioconjugation

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the branched polyethylene glycol (PEG) crosslinker, **NHS-PEG4-(m-PEG4)3-ester**, detailing its chemical structure, molecular weight, and its application in bioconjugation, particularly in the development of antibody-drug conjugates (ADCs).

Core Concepts: Structure and Properties

NHS-PEG4-(m-PEG4)3-ester is a branched, amine-reactive PEG derivative designed for the covalent modification of proteins, oligonucleotides, and other molecules containing primary amines.^{[1][2]} Its structure features a central core from which multiple PEG arms extend, culminating in a terminal N-hydroxysuccinimide (NHS) ester. This multi-arm architecture offers several advantages over linear PEG linkers, including the potential for a higher drug-to-antibody ratio (DAR) in ADCs, improved solubility of the resulting conjugate, and enhanced pharmacokinetic properties.^{[3][4][5]}

The NHS ester functional group reacts with primary amines (such as the ϵ -amine of lysine residues or the N-terminus of a protein) under neutral to slightly basic conditions (pH 7-9) to form a stable amide bond.^{[6][7]} The hydrophilic PEG spacer arms increase the water solubility and reduce the immunogenicity of the conjugated molecule.^{[4][8]}

Quantitative Data Summary

The key quantitative data for **NHS-PEG4-(m-PEG4)3-ester** are summarized in the table below. This information is crucial for calculating molar excesses in conjugation reactions and for the characterization of the resulting conjugates.

Property	Value	Reference(s)
Chemical Formula	C60H110N6O28	[2]
Molecular Weight	1363.55 g/mol	[1] [2]
Exact Mass	1362.7368 g/mol	[2]
CAS Number	1333154-70-3	[2] [9]
Appearance	Solid powder	[2]
Purity	>96%	[2]
Solubility	Soluble in DMSO, DMF, DCM, THF, Chloroform	[10]
Storage Conditions	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C. Store desiccated.	[2]
IUPAC Name	2,5-dioxopyrrolidin-1-yl 15,22,38-trioxo-20,20-bis(15-oxo-2,5,8,11,18-pentaoxa-14-azanonadecan-19-yl)-2,5,8,11,18,25,28,31,34-nonaoxa-14,21,37-triazadotetracontan-42-oate	[2]

Experimental Protocol: Antibody Conjugation

The following is a representative, detailed protocol for the conjugation of a branched PEG-NHS ester to an antibody, a common application in the development of ADCs. This protocol is adapted from established methods for NHS ester conjugations.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Materials:

- Antibody (e.g., IgG) at a concentration of 1-10 mg/mL
- **NHS-PEG4-(m-PEG4)3-ester**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Conjugation Buffer: 0.1 M phosphate buffer with 0.15 M NaCl, pH 7.2-8.0 (amine-free)
- Quenching Buffer: 1 M Tris-HCl, pH 7.5 or 1 M Glycine
- Purification System: Size-exclusion chromatography (SEC) or dialysis cassettes

Procedure:

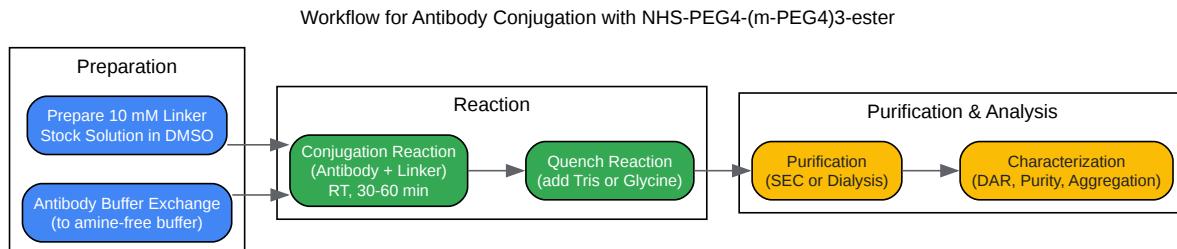
- Antibody Preparation:
 - If the antibody solution contains primary amines (e.g., Tris buffer) or stabilizing proteins (e.g., BSA), exchange the buffer to the Conjugation Buffer using dialysis or a desalting column.
 - Adjust the antibody concentration to 1-10 mg/mL in the Conjugation Buffer.
- **NHS-PEG4-(m-PEG4)3-ester** Stock Solution Preparation:
 - Allow the vial of **NHS-PEG4-(m-PEG4)3-ester** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Immediately before use, dissolve the required amount of the linker in anhydrous DMSO or DMF to prepare a 10 mM stock solution. Do not store the stock solution as the NHS ester is susceptible to hydrolysis.
- Conjugation Reaction:
 - Calculate the volume of the 10 mM linker stock solution needed to achieve the desired molar excess (e.g., 20-fold molar excess over the antibody).

- Add the calculated volume of the linker stock solution to the antibody solution while gently vortexing. The final concentration of the organic solvent should not exceed 10% of the total reaction volume.
- Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours on ice.

- Quenching the Reaction:
 - Add the Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM to quench any unreacted **NHS-PEG4-(m-PEG4)3-ester**.
 - Incubate for 15-30 minutes at room temperature.
- Purification of the Conjugate:
 - Remove unreacted linker and byproducts by subjecting the reaction mixture to size-exclusion chromatography (SEC) or dialysis against an appropriate buffer (e.g., PBS).
- Characterization of the Conjugate:
 - Determine the protein concentration of the purified conjugate using a protein assay (e.g., BCA assay).
 - Characterize the drug-to-antibody ratio (DAR) using techniques such as UV-Vis spectroscopy, Hydrophobic Interaction Chromatography (HIC), or Mass Spectrometry.
 - Assess the purity and aggregation state of the conjugate by SEC.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the conjugation of an antibody with **NHS-PEG4-(m-PEG4)3-ester**.



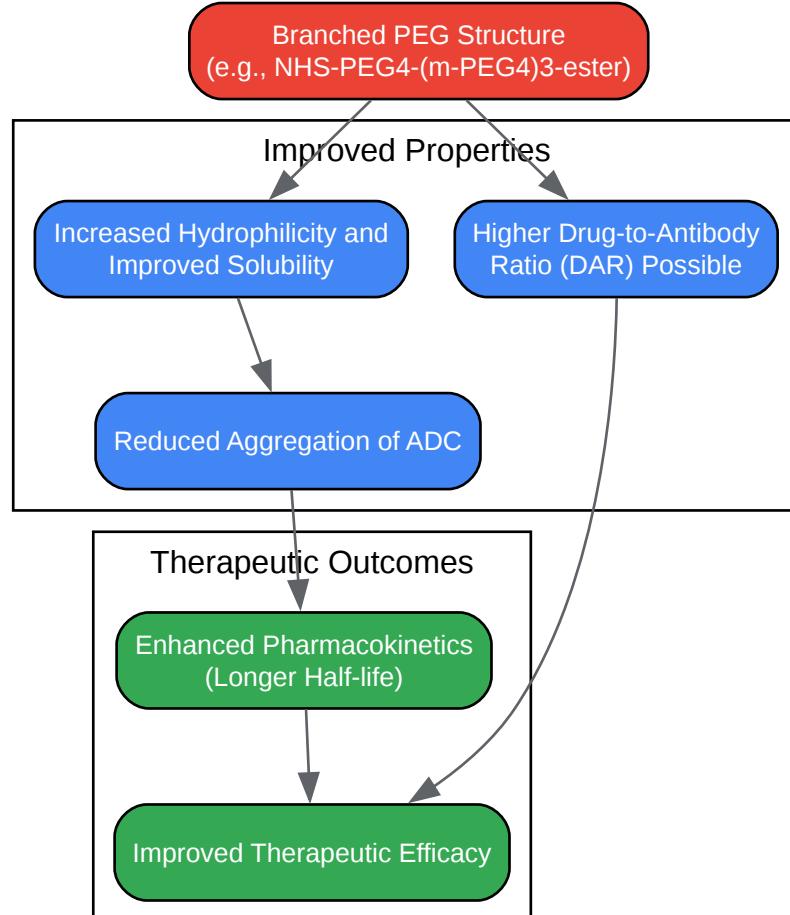
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Caption: A flowchart of the antibody conjugation process.

Logical Relationship of Branched PEG Linkers in ADCs

The use of branched PEG linkers like **NHS-PEG4-(m-PEG4)3-ester** in antibody-drug conjugates is driven by a series of interconnected advantages that ultimately aim to improve the therapeutic efficacy of the ADC.

Advantages of Branched PEG Linkers in ADCs

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- To cite this document: BenchChem. [NHS-PEG4-(m-PEG4)3-ester structure and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609566#nhs-peg4-m-peg4-3-ester-structure-and-molecular-weight]

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